

# 2-Fluoro-4-hydroxyphenylboronic acid safety and handling

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## Compound of Interest

Compound Name: 2-Fluoro-4-hydroxyphenylboronic acid

Cat. No.: B591563

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An In-depth Technical Guide to the Safety and Handling of **2-Fluoro-4-hydroxyphenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Fluoro-4-hydroxyphenylboronic acid** (CAS No. 1376989-43-3). The following sections detail the physical and chemical properties, potential hazards, recommended handling procedures, and emergency protocols to ensure the safe use of this compound in a laboratory setting.

## Compound Identification and Properties

**2-Fluoro-4-hydroxyphenylboronic acid** is a substituted arylboronic acid, a class of compounds widely used in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions. Its specific properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Fluoro-4-hydroxyphenylboronic acid**

Property	Value	Source
CAS Number	1376989-43-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BF <sub>3</sub> O <sub>3</sub>	<a href="#">[3]</a>
Molecular Weight	155.92 g/mol	<a href="#">[3]</a>
Appearance	Solid	
Purity	≥97%	<a href="#">[3]</a>
Storage Temperature	2-8°C, Sealed in dry conditions	<a href="#">[4]</a>
Solubility	DMSO (Slightly), Methanol (Slightly)	<a href="#">[4]</a>
Boiling Point	357.3±52.0 °C (Predicted)	<a href="#">[4]</a>
Density	1.42±0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[4]</a>
pKa	8.67±0.31 (Predicted)	<a href="#">[4]</a>

## Hazard Identification and Classification

This compound is classified as hazardous. The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

Table 2: Hazard Identification for **2-Fluoro-4-hydroxyphenylboronic acid**

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation (Category 2A)	GHS07	Warning	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure (Respiratory tract irritation) (Category 3)	GHS07	Warning	H335: May cause respiratory irritation
Acute Toxicity (Oral, Category 4)	GHS07	Warning	H302: Harmful if swallowed

Source:[5]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is essential when working with **2-Fluoro-4-hydroxyphenylboronic acid** to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical. The following PPE is required when handling this compound:

Table 3: Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles meeting ANSI Z87.1 standard or a face shield.	Protects eyes from dust particles and potential splashes. <a href="#">[6]</a>
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves).	Prevents skin contact. Gloves should be inspected before use and changed immediately upon contamination.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe, closed-heel shoes are mandatory.	Protects skin from accidental spills.
Respiratory Protection	Required when dusts are generated. Use a NIOSH/MSHA approved respirator if engineering controls are insufficient.	Prevents inhalation of the powdered compound, which can cause respiratory irritation. <a href="#">[7]</a>

## Engineering Controls

Engineering controls should be the primary means of exposure reduction.

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)
- Eye Wash Stations and Safety Showers: Ensure that eyewash stations and safety showers are close to the workstation location.[\[6\]](#)[\[9\]](#)

## Handling Procedures

- Avoid all personal contact, including inhalation.[\[8\]](#)
- Avoid formation of dust and aerosols.[\[8\]](#)[\[10\]](#)
- Do not eat, drink, or smoke when using this product.

- Wash hands and any exposed skin thoroughly after handling.[\[9\]](#)
- Keep containers tightly sealed when not in use.

## Storage Procedures

- Store in a cool, dry, and well-ventilated place.[\[10\]](#)
- Keep container tightly closed.
- Recommended storage temperature is 2-8°C.[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[10\]](#)

## Emergency Procedures

In the event of an exposure or spill, follow these emergency procedures immediately.

Table 4: First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[9]</a>
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. If skin irritation persists, seek medical attention. <a href="#">[6]</a> <a href="#">[9]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[6]</a> <a href="#">[9]</a>
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. <a href="#">[5]</a>

## Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (see Table 3). Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust.[\[8\]](#)[\[11\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[11\]](#)
- Methods for Cleaning Up: Sweep up and shovel into a suitable, closed container for disposal. Avoid generating dust.[\[6\]](#)

## Fire and Explosion Hazards

While specific fire and explosion data for **2-Fluoro-4-hydroxyphenylboronic acid** are not readily available, general precautions for solid organic compounds should be followed.

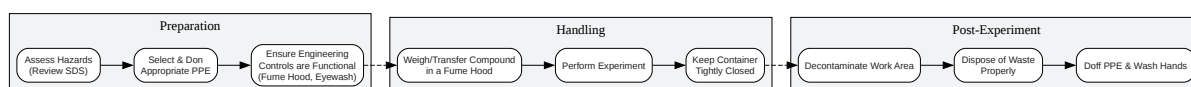
- **Extinguishing Media:** Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[10]
- **Hazardous Combustion Products:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), oxides of boron, and hydrogen fluoride.[6]
- **Firefighting Procedures:** As in any fire, wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in pressure-demand or other positive pressure mode, and full protective gear.[6]

## Disposal Considerations

Dispose of this chemical and its container in accordance with all applicable federal, state, and local regulations. Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.

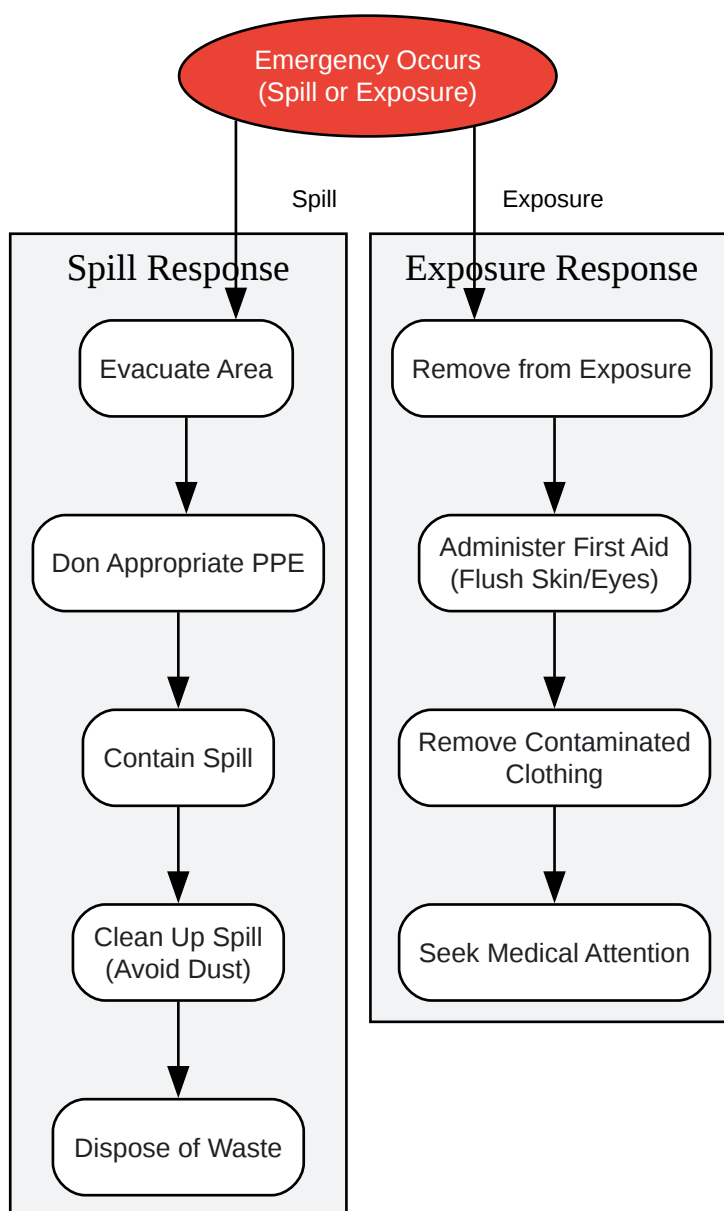
## Experimental Protocols and Logical Relationships

The following diagrams illustrate the logical workflow for safe handling and emergency response.



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*Figure 1: A logical workflow for the safe handling of **2-Fluoro-4-hydroxyphenylboronic acid**.*



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Figure 2: A workflow diagram for emergency response to a spill or exposure incident.

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